

Essential Safety and Logistical Information for Handling Ethylene Glycol Dinitrate

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Compound of Interest

Compound Name: Ethylene glycol dinitrate

Cat. No.: B1195984

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For researchers, scientists, and drug development professionals, the safe handling of **Ethylene Glycol Dinitrate** (EGDN) is paramount due to its high explosive potential and toxicity. This document provides essential, immediate safety and logistical information, including operational and disposal plans, to ensure the well-being of laboratory personnel and compliance with safety standards.

Hazard Summary

Ethylene Glycol Dinitrate is a colorless to yellowish, oily liquid that is a highly explosive compound sensitive to heat, shock, friction, and static electricity.^{[1][2]} It is also toxic and can be absorbed through the skin, inhalation, and ingestion, posing significant health risks.^{[3][4][5]} Exposure can lead to symptoms such as throbbing headaches, dizziness, nausea, and a significant drop in blood pressure.^{[2][3]} Chronic exposure can lead to a tolerance that, upon short absence from exposure, may result in sudden death.^{[1][6]}

Personal Protective Equipment (PPE)

The following personal protective equipment is mandatory when handling EGDN to minimize exposure and ensure personal safety.

PPE Category	Specification
Hand Protection	Wear protective gloves. The specific material should be chosen based on recommendations from safety equipment suppliers for high explosives and organic nitrates.
Body Protection	Wear protective clothing. All protective clothing (suits, gloves, footwear, headgear) should be clean, available each day, and put on before work. ^[7] Contaminated work clothes should not be taken home and should be laundered by informed individuals. ^[7]
Eye and Face Protection	Wear a face shield in combination with eye protection (chemical splash goggles). ^{[1][4][6]}
Respiratory Protection	Use in a well-ventilated area, preferably with local exhaust ventilation. ^[7] In case of inadequate ventilation or potential for exposure above 0.1 mg/m ³ , a MSHA/NIOSH-approved supplied-air respirator with a full facepiece is required. ^[7] For exposures exceeding 75 mg/m ³ , a self-contained breathing apparatus (SCBA) is necessary. ^[7]

Occupational Exposure Limits

Organization	Limit
OSHA (PEL)	1.0 mg/m ³ (not to be exceeded at any time) ^[2]
NIOSH (REL)	0.1 mg/m ³ (not to be exceeded during any 15-minute work period) ^[2]
ACGIH (TLV)	0.31 mg/m ³ (averaged over an 8-hour workshift) ^[2]

Operational Plan: Step-by-Step Handling Protocol

This protocol outlines the procedural steps for the safe handling of EGDN in a laboratory setting.

1. Preparation and Area Setup:

- Ensure the work area is well-ventilated, with a functional local exhaust system or fume hood.
[7]
- Verify that an emergency shower and eyewash station are readily accessible.[7]
- Remove all sources of ignition, including open flames, sparks, and potential for static discharge.[4][5] Use non-sparking tools and ensure all equipment is properly grounded.[1][6]
- The handling area should be free of incompatible materials, particularly acids and reducing agents.[1]
- Assemble all necessary PPE and ensure it is in good condition.

2. Handling and Use:

- Don the required PPE before handling EGDN.
- When transferring EGDN, use automated pumping systems where possible to minimize manual handling.[7]
- Avoid any actions that could cause friction, shock, or impact to the EGDN.[4][5]
- Handle EGDN in the smallest practical quantities.
- Do not eat, drink, or smoke in the handling area.[7]

3. Immediate Post-Handling Procedures:

- Upon completion of work, wash hands and any potentially exposed skin areas thoroughly with soap and water.[7]
- Carefully remove and store contaminated PPE in designated containers. Contaminated clothing should not be taken home.[7]

Disposal Plan

The disposal of EGDN and associated waste must be handled with extreme care to prevent accidents and environmental contamination.

1. Spill Management:

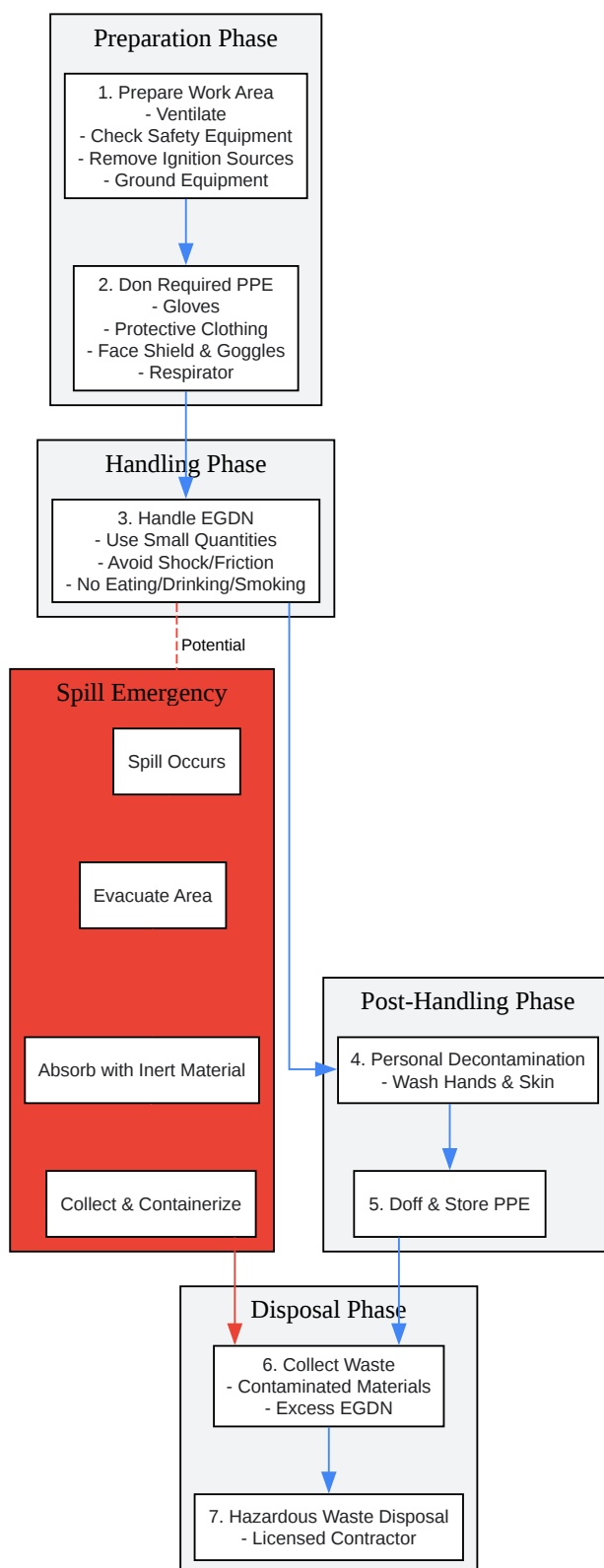
- In the event of a spill, immediately evacuate all personnel from the area.^[7]
- If safe to do so, and with appropriate respiratory protection (SCBA may be necessary), absorb the spilled liquid with an inert material such as sand, vermiculite, or earth.^{[4][6][8]} Do not use combustible absorbents.
- Collect the absorbed material using non-sparking tools and place it in a sealable, properly labeled container for hazardous waste.^{[6][8]}
- The spill area can then be decontaminated by spreading sodium bisulfate over the area and sprinkling it with water.^{[1][6]}

2. Waste Disposal:

- All EGDN waste, including contaminated absorbents and disposable PPE, must be treated as hazardous waste.^{[6][8]}
- Store waste in tightly closed, labeled containers in a cool, well-ventilated, and designated hazardous waste storage area, separate from other chemicals.^[2]
- Dispose of the hazardous waste through a licensed and qualified hazardous waste disposal company in accordance with all local, state, and federal regulations.^[7] Do not attempt to dispose of EGDN waste in standard laboratory trash or drains.^{[6][8]}

Workflow and Safety Logic

The following diagram illustrates the logical workflow for safely handling **Ethylene Glycol Dinitrate**, from preparation to disposal.



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Caption: Workflow for safe handling of **Ethylene Glycol Dinitrate**.

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